

Comparative analysis of different enhanced oil recovery methods

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A Comprehensive Comparative Analysis of Enhanced Oil Recovery (EOR) Methods

The global demand for energy necessitates the optimization of oil extraction from existing reservoirs. Primary and secondary recovery methods often leave a significant portion of the original oil in place (OOIP).[1][2] Enhanced Oil Recovery (EOR) techniques are therefore crucial for maximizing hydrocarbon extraction. EOR methods can increase oil production by 30% to 60% or more, compared to the 20% to 40% typically achieved with primary and secondary recovery.[3] This guide provides a comparative analysis of the primary EOR methods: thermal, chemical, gas, and microbial. The performance, mechanisms, and experimental protocols of these methods are discussed to provide a comprehensive resource for researchers, scientists, and drug development professionals.

Overview of Enhanced Oil Recovery Methods

EOR techniques are sophisticated methods used to recover residual oil after primary and secondary methods are no longer efficient.[4] These techniques involve the injection of substances not naturally present in the reservoir to alter the properties of the oil or the reservoir rock, thereby improving oil displacement and sweep efficiency.[4][5] The main categories of EOR are:

- **Thermal Recovery:** Involves introducing heat into the reservoir to reduce the viscosity of heavy crude oil, making it easier to flow.

- **Chemical Recovery:** Involves the injection of chemicals like polymers, surfactants, and alkalis to improve sweep efficiency and reduce interfacial tension between oil and water.[4]
- **Gas Injection:** Utilizes gases such as carbon dioxide (CO₂), nitrogen, or natural gas to lower oil viscosity and miscibly displace the oil.[5]
- **Microbial EOR (MEOR):** Leverages microorganisms to produce beneficial byproducts like biosurfactants, biopolymers, and gases in-situ to enhance oil recovery.[6]

The selection of an appropriate EOR method is highly dependent on reservoir characteristics such as rock type, permeability, porosity, temperature, pressure, and oil properties like viscosity and composition.[1][7]

Comparative Performance of EOR Methods

The effectiveness of different EOR methods varies significantly based on reservoir conditions and the specific technology applied. The following tables summarize the available quantitative data on the performance of various EOR methods. It is important to note that a direct, comprehensive comparison is challenging due to the variability in reservoir characteristics and operational parameters across different studies.

Table 1: Comparison of Oil Recovery Factors for Various EOR Methods

EOR Method	Sub-Method	Incremental Oil Recovery (% OOIP)	Total Recovery Factor (%)	Reservoir/Study Type
Thermal	Steam Injection	Varies	Up to 60-65%	Heavy oil reservoirs[2]
In-situ Combustion	Varies	-	Heavy oil reservoirs[8]	
Chemical	Polymer Flooding	16.8 - 26	-	Core flooding experiment[9]
Surfactant-Polymer Flooding	16.5 - 38.8	-	Core flooding experiment[9]	
Gas	Continuous CO2 Injection	Up to 40 (over water flooding)	39.1	Heterogeneous sandstone formation[10]
Water-Alternating-Gas (WAG) CO2 Injection	20 (over water flooding)	46	Heterogeneous sandstone formation[10]	
Microbial	Biosurfactant/Metabolites	3 - 4.1 (of Sor)	-	Core flooding experiment[10]
Paenibacillus mucilaginosus	6.9	-	Low-permeability cores[11]	
Pseudomonas aeruginosa	7.9	-	Low-permeability cores[11]	

Table 2: Qualitative Comparison of EOR Methods

EOR Method	Advantages	Limitations	Best Applications
Thermal (Steam Injection)	Reduces oil viscosity effectively	Heat loss, high cost, emissions	Heavy oil, viscous reservoirs[8]
Thermal (SAGD)	High recovery for bitumen/heavy oil	Requires horizontal wells, high capital costs	Bitumen reservoirs (oil sands)[8]
Chemical (Polymer Flooding)	Improves sweep efficiency, cost-effective	Polymer degradation at high temperature/salinity	Moderate viscosity oils, reservoirs with good injectivity[8]
Chemical (Surfactant/Alkaline Flooding)	Reduces interfacial tension, mobilizes trapped oil	Expensive chemicals, adsorption losses	Light to medium oils with high residual oil[8]
Gas (CO2 Injection - Miscible)	High recovery efficiency, reduces oil viscosity	High compression/injection costs, requires high pressure	Light to medium oils, deep reservoirs with high pressure[8]
Microbial EOR	Environmentally friendly, potential for low-cost	Unpredictable bacterial behavior, risk of biodegradation	Mature fields, reservoirs with moderate temperature and salinity[8]

Mechanisms of EOR Methods and Experimental Workflows

The underlying mechanisms of each EOR method dictate their suitability for different reservoir conditions. Understanding these mechanisms is key to optimizing their application.

Thermal Recovery

Thermal EOR methods are primarily used for heavy and viscous crude oils. The main principle is to reduce the oil's viscosity by heating it.

- **Mechanism:** Steam is injected into the reservoir, which heats the crude oil. This reduction in viscosity improves the oil's mobility, allowing it to be more easily displaced by the injected fluid or natural reservoir pressure.
- **Experimental Workflow:** A common laboratory method to evaluate thermal EOR is through core flooding experiments where a core sample saturated with heavy oil is subjected to steam injection. The reduction in oil viscosity and the amount of recovered oil are measured.



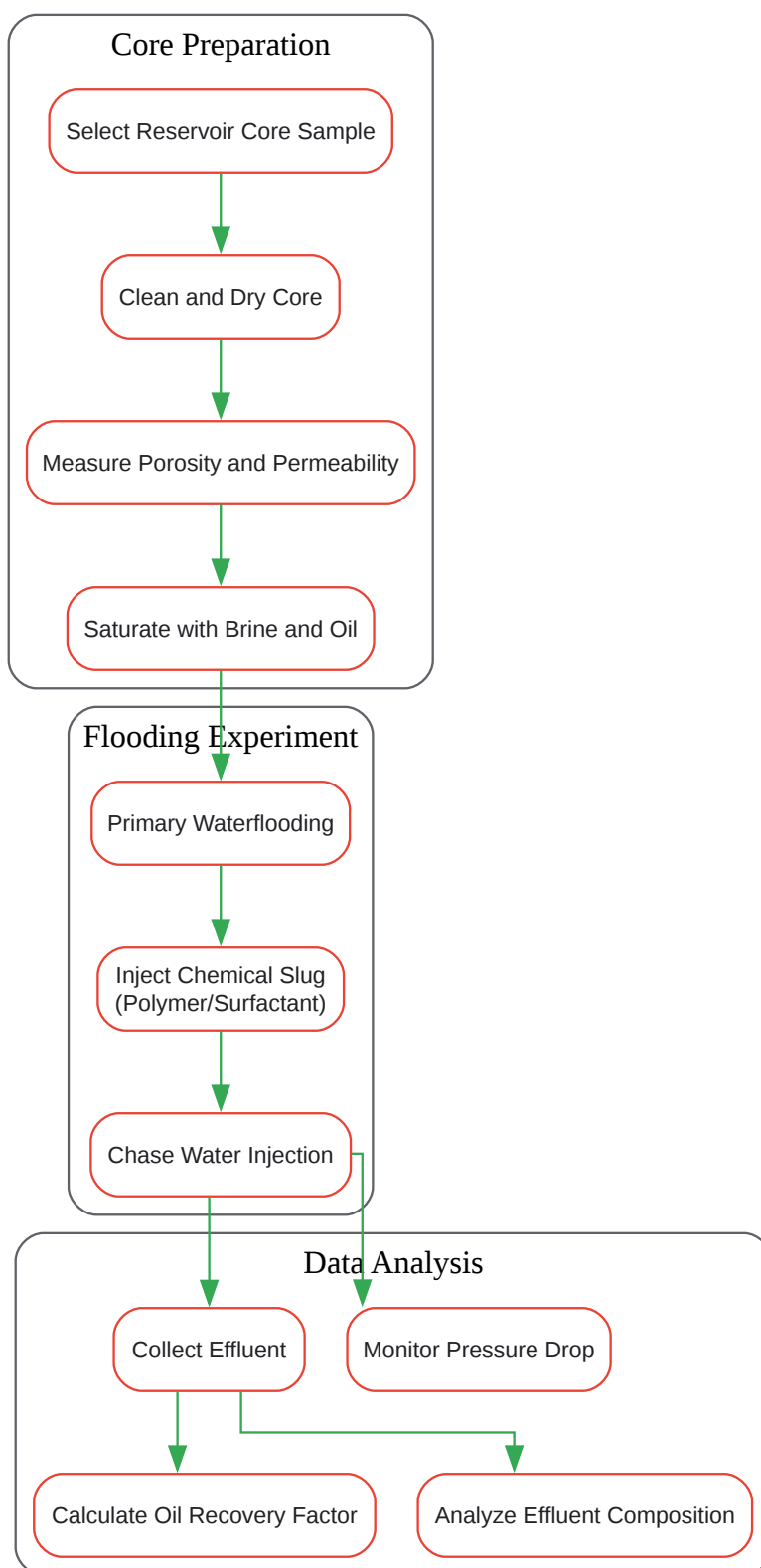
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Mechanism of Thermal Enhanced Oil Recovery.

Chemical Recovery

Chemical EOR involves the injection of various chemicals to improve oil recovery through several mechanisms.

- **Mechanism:**
 - **Polymer Flooding:** Water-soluble polymers are added to the injection water to increase its viscosity. This improves the mobility ratio between the injected water and the oil, leading to better sweep efficiency and preventing viscous fingering.
 - **Surfactant Flooding:** Surfactants are injected to reduce the interfacial tension (IFT) between oil and water. This allows the mobilization of residual oil trapped in the pores by capillary forces.
 - **Alkaline Flooding:** Alkaline chemicals react with acidic components in the crude oil to form in-situ surfactants, which then reduce IFT.
- **Experimental Workflow:** Core flooding experiments are the primary method for evaluating chemical EOR. A core sample is saturated with oil and water, followed by the injection of the chemical solution (polymer, surfactant, or alkaline). The oil recovery, pressure drop, and effluent fluid properties are monitored.



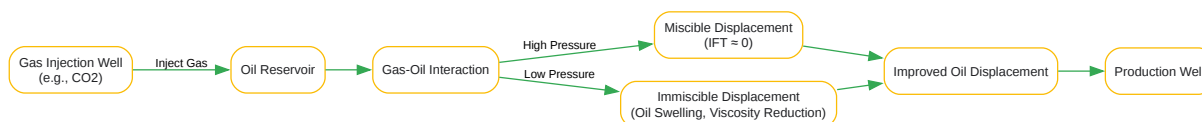
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Experimental Workflow for Chemical EOR Core Flooding.

Gas Injection

Gas injection EOR methods can be either miscible or immiscible, depending on the reservoir pressure, temperature, and oil composition.

- Mechanism:
 - Miscible Gas Injection: The injected gas (e.g., CO₂) and oil form a single phase, eliminating the interfacial tension. This results in a very efficient displacement of oil.
 - Immiscible Gas Injection: The injected gas does not become miscible with the oil but helps to swell the oil and reduce its viscosity, leading to improved recovery.
- Experimental Workflow: Core flooding experiments are conducted in a high-pressure, high-temperature core holder. After saturating the core with oil and water, the gas is injected at reservoir conditions. The oil and gas production are measured, and the miscibility conditions are often determined through slim-tube tests.



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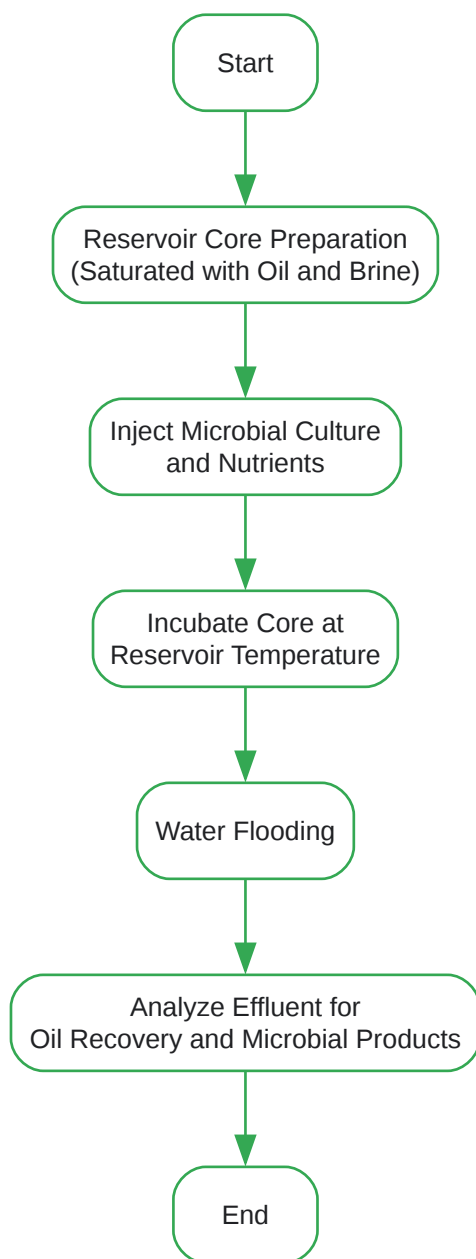
Logical Pathways in Gas Injection EOR.

Microbial Enhanced Oil Recovery (MEOR)

MEOR is an environmentally friendly EOR technique that utilizes microorganisms to enhance oil recovery.

- Mechanism: Indigenous or injected microorganisms are stimulated by nutrient injection. Their metabolic processes produce beneficial products like biosurfactants (reduce IFT), biopolymers (improve sweep efficiency), solvents (reduce oil viscosity), and gases (increase reservoir pressure).

- **Experimental Workflow:** Laboratory evaluation of MEOR involves core flooding experiments where a core is saturated with reservoir fluids and then inoculated with a microbial culture and nutrients. The core is incubated for a period to allow for microbial activity, followed by a water flood to recover the mobilized oil.



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Experimental Workflow for Microbial EOR Evaluation.

Detailed Experimental Protocols

Detailed and standardized experimental protocols are essential for the reliable comparison of EOR methods. Below are outlines of typical protocols for key experiments.

Core Flooding for Chemical and Gas EOR

Objective: To determine the incremental oil recovery of a specific chemical formulation or gas injection compared to conventional water flooding.

Materials and Equipment:

- Reservoir core plugs
- Core holder
- High-pressure pumps for fluid injection
- Back-pressure regulator
- Fluid collection system (fraction collector)
- Pressure transducers
- Oven for temperature control
- Crude oil, synthetic brine, and EOR injectants (polymers, surfactants, CO₂, etc.)

Procedure:

- Core Preparation:
 - Clean the core plug using solvents (e.g., toluene, methanol) and dry it in an oven.
 - Measure the core's dimensions, dry weight, porosity, and absolute permeability to brine.
 - Saturate the core with synthetic brine.
 - Inject crude oil until connate water saturation is reached. Age the core at reservoir temperature.

- Water Flooding (Secondary Recovery):
 - Inject brine at a constant rate until no more oil is produced. Record the volume of oil and water produced.
- EOR Flooding (Tertiary Recovery):
 - Inject the EOR fluid (e.g., polymer solution, surfactant slug, or CO₂) at the desired injection rate and volume (typically expressed in pore volumes, PV).
 - For chemical EOR, this may be followed by a chase fluid (e.g., polymer drive or brine).
 - For gas EOR, maintain reservoir pressure and temperature.
- Data Collection and Analysis:
 - Continuously monitor the pressure drop across the core.
 - Collect effluent in fractions and measure the volume of oil and water in each.
 - Calculate the incremental oil recovery factor as the percentage of OOIP recovered during the EOR stage.

Interfacial Tension (IFT) Measurement for Chemical EOR

Objective: To measure the IFT between the crude oil and the injected chemical solution to assess the effectiveness of surfactants.

Equipment: Spinning drop tensiometer

Procedure:

- A small droplet of the oil phase is introduced into a capillary tube filled with the aqueous phase (surfactant solution).
- The capillary tube is rotated at high speed.
- The centrifugal force elongates the oil droplet.

- The IFT is calculated from the shape of the elongated droplet, the rotational speed, and the density difference between the two phases.

Viscosity Measurement

Objective: To measure the viscosity of the crude oil and the injected fluids (e.g., polymer solutions).

Equipment: Rotational viscometer

Procedure:

- Place the fluid sample in the viscometer's sample cup.
- Control the temperature to match reservoir conditions.
- The viscometer rotates a spindle in the fluid at a known speed.
- The torque required to rotate the spindle is measured and used to calculate the fluid's viscosity.

Microbial EOR Core Flooding Protocol

Objective: To evaluate the potential of microorganisms to enhance oil recovery in a simulated reservoir environment.

Procedure:

- Core Preparation: Prepare the core as described in the chemical EOR protocol.
- Nutrient and Microbe Injection:
 - Inject a slug of nutrient-rich medium, with or without a specific microbial culture, into the core.
- Incubation:
 - Shut in the core (stop all injection and production) and incubate it at reservoir temperature for a predetermined period (e.g., several days to weeks) to allow for microbial growth and

metabolism.

- Post-Incubation Water Flooding:
 - Resume water injection and collect the effluent.
- Analysis:
 - Measure the oil and water volumes in the effluent to determine incremental oil recovery.
 - Analyze the effluent for microbial products such as biosurfactants, biopolymers, acids, and gases.

Conclusion

The selection and design of an EOR project require a thorough understanding of the various available methods and their underlying mechanisms. Thermal methods are highly effective for heavy oils but are energy-intensive. Chemical methods offer versatility for a range of reservoir conditions but can be costly. Gas injection, particularly with CO₂, is a proven method for light to medium oils but requires a source of gas and high-pressure facilities. Microbial EOR presents an environmentally friendly and potentially low-cost alternative, though its application is still less mature and subject to the complexities of microbial behavior in the subsurface.

This guide has provided a comparative overview of these EOR methods, supported by available performance data and detailed experimental protocols. For successful field implementation, laboratory studies, as outlined here, are indispensable for screening and optimizing the chosen EOR technique for specific reservoir conditions. Further research is needed to generate more comprehensive and directly comparable datasets to aid in the selection and design of future EOR projects.

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